

# Application Notes and Protocols: GWP-042 in High-Throughput Screening

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## Compound of Interest

Compound Name: GWP-042

Cat. No.: B7647867

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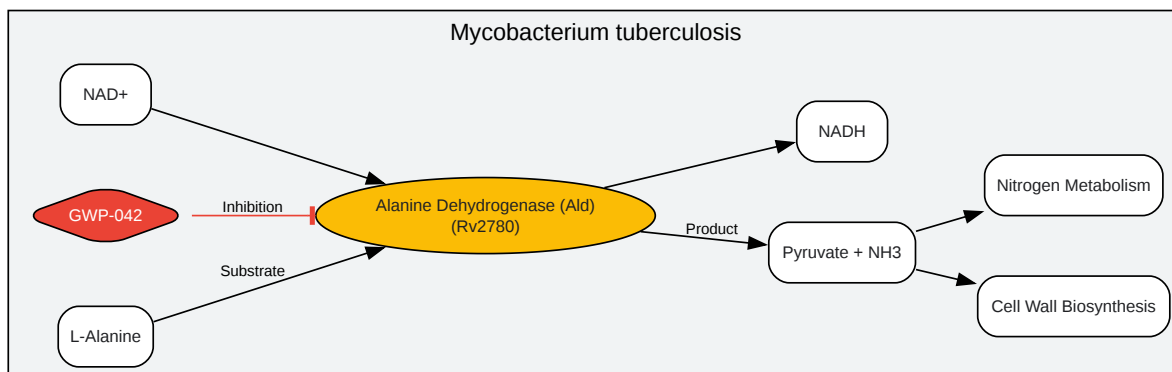
## Introduction

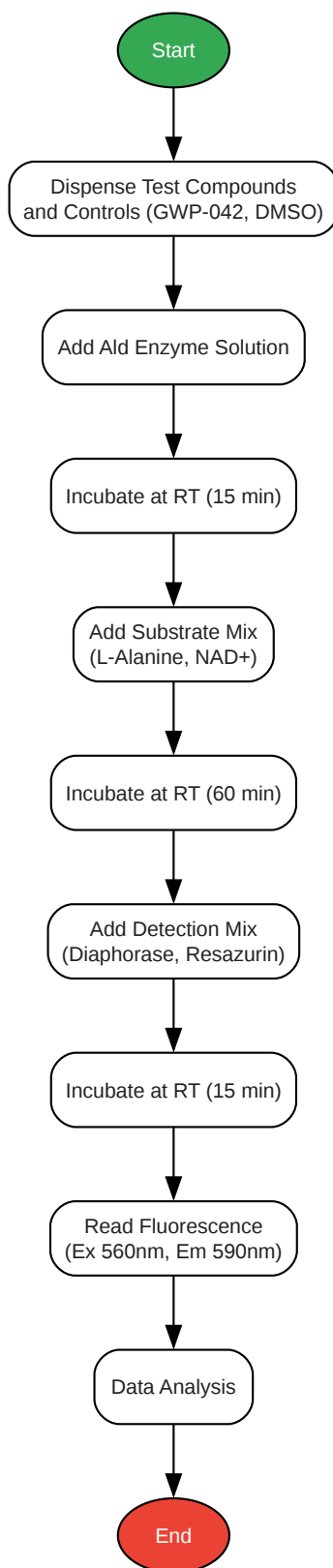
**GWP-042** is a potent inhibitor of mycobacterial alanine dehydrogenase (Ald), an enzyme crucial for the survival of *Mycobacterium tuberculosis*. With a half-maximal inhibitory concentration (IC<sub>50</sub>) of 0.21  $\mu$ M, **GWP-042** presents a promising candidate for the development of novel anti-tubercular agents<sup>[1]</sup>. High-throughput screening (HTS) methodologies are essential for the rapid evaluation of large compound libraries to identify new chemical entities with similar or improved activity against this target. This document provides detailed application notes and protocols for the utilization of **GWP-042** as a reference compound in HTS campaigns targeting mycobacterial alanine dehydrogenase.

## GWP-042: Mechanism of Action and Target Pathway

**GWP-042** exerts its antimicrobial effect by specifically inhibiting the activity of alanine dehydrogenase (Ald). In *Mycobacterium tuberculosis*, Ald is a key enzyme in the metabolic pathway of L-alanine. It catalyzes the reversible NAD<sup>+</sup>-dependent oxidative deamination of L-alanine to pyruvate, ammonia, and NADH. This pathway is critical for the bacterium's nitrogen metabolism and cell wall synthesis. Inhibition of Ald disrupts these essential processes, leading to bacterial death.

## Signaling Pathway Diagram





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## References

- 1. medchemexpress.com [medchemexpress.com]
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